Comprehensive MS Analysis of Methyl 5-chloro-3-hydroxypicolinate

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Compound of Interest

Compound Name:	*Methyl 5-chloro-3-hydroxypicolinate*
CAS No.:	*1256790-90-5*
Cat. No.:	*B571806*

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Technical Guide & Fragmentation Mechanics

Executive Summary

Methyl 5-chloro-3-hydroxypicolinate (CAS: 1256790-90-5) is a critical pyridine-based intermediate, often utilized in the synthesis of HIF prolyl hydroxylase inhibitors and other heterocyclic pharmaceuticals. Its analysis requires a nuanced understanding of ortho-effect kinetics and halogen isotopic signatures.

This guide moves beyond basic spectral matching, offering a mechanistic breakdown of how the 3-hydroxy/2-carboxylate motif influences ionization and dissociation. We establish a self-validating protocol where the chlorine isotope pattern (3:1) and specific "ortho-elimination" fragments serve as internal quality controls.

Molecular Characterization & Physicochemical Profile[1][2][3][4][5]

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Before initiating MS analysis, the analyst must ground the method in the molecule's fundamental properties. The proximity of the hydroxyl group to the methyl ester is the defining feature of this analyte, driving its unique fragmentation behavior.

Property	Value	Technical Implication
IUPAC Name	Methyl 5-chloro-3-hydroxypyridine-2-carboxylate	Core scaffold for nomenclature.
Formula	$C_7H_6ClNO_3$	Basis for exact mass calculation.
Monoisotopic Mass	187.0036 Da (^{35}Cl)	Target for Deconvolution/High-Res MS.
$[M+H]^+$ Exact Mass	188.0109 m/z	Primary ESI(+) Target.
Isotope Pattern	100 : 32.5 (M : M+2)	Diagnostic $^{35}Cl/^{37}Cl$ signature.
pKa (Predicted)	~6.5 (Pyridine N), ~9.0 (Phenol)	Use acidic mobile phase (pH < 4) to ensure protonation of the pyridine nitrogen.
LogP	~1.8	Suitable for Reverse Phase (C18) chromatography.

Mass Spectrometry Fundamentals

The Chlorine Signature (Internal Validation)

The most immediate validation check for **Methyl 5-chloro-3-hydroxypicolinate** is the chlorine isotope cluster. In both ESI and EI modes, the spectrum must exhibit a distinct M and M+2 peak pair with an intensity ratio of approximately 3:1.

- Absence of M+2: Indicates dechlorination (impurity/degradation).
- 1:1 Ratio: Indicates di-chlorination or interference.

Ionization Physics: ESI vs. EI

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- Electrospray Ionization (ESI): Preferred for LC-MS. The pyridine nitrogen is highly basic. Under acidic conditions (0.1% Formic Acid), the molecule readily protonates to form $[M+H]^+$ at m/z 188.0.
    - Note: The 3-hydroxyl group forms an intramolecular hydrogen bond with the carbonyl oxygen of the ester. This stabilizes the neutral molecule but can slightly suppress ionization efficiency compared to non-hydroxylated pyridines.
- Electron Ionization (EI): Preferred for GC-MS. The molecular ion ($M^{\bullet+}$) is stable enough to be observed at m/z 187, but fragmentation is extensive due to the labile ester group.

Deep Dive: Fragmentation Mechanics

The fragmentation of **Methyl 5-chloro-3-hydroxypicolinate** is governed by two competing pathways: Standard Ester Cleavage and the Ortho-Effect Elimination.

Pathway A: The Ortho-Effect (Diagnostic)

The 3-hydroxyl group is positioned ortho to the 2-methyl ester. Upon excitation (CID or EI), the hydroxyl hydrogen can transfer to the methoxy oxygen, facilitating the loss of neutral methanol (CH_3OH, 32 Da).

- Transition: m/z 188 → m/z 156 (ESI) or m/z 187 → m/z 155 (EI).
- Significance: This pathway is structurally diagnostic.[1] Isomers where the OH is not ortho to the ester (e.g., 6-hydroxy) will not show this transition as prominently.

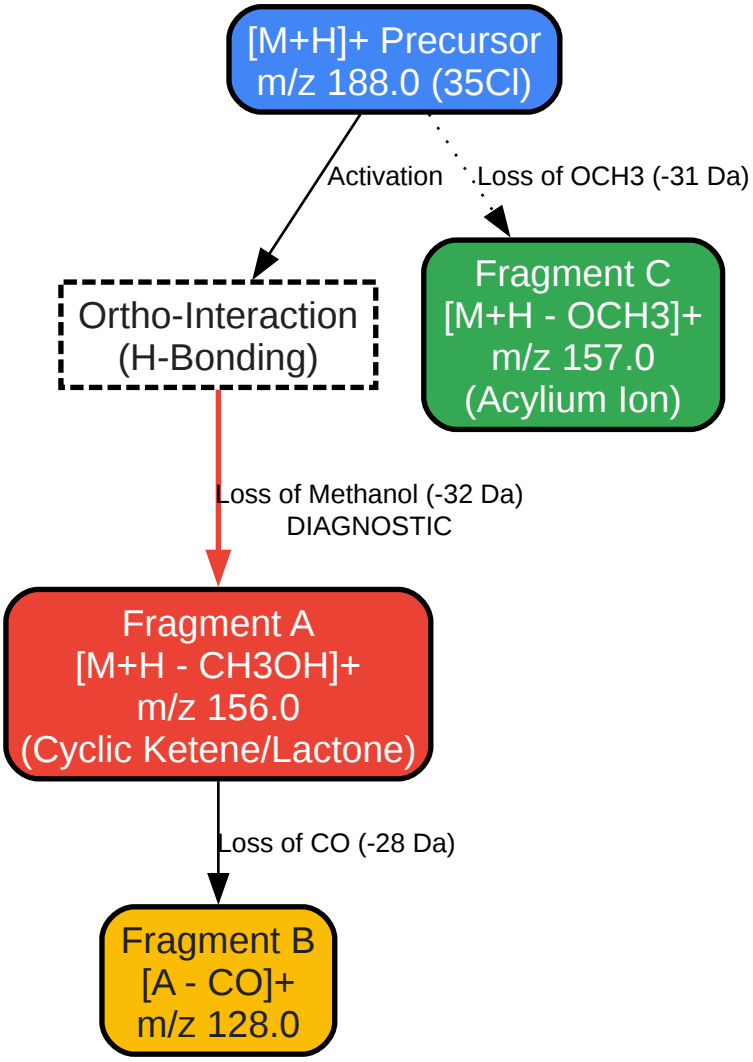
Pathway B: Radical/Inductive Cleavage

- Loss of Methoxy Radical ([2]$\bullet OCH_3$): Generates the acylium ion (m/z 156 in EI).
- Loss of Carbon Monoxide (CO): Common in phenols and pyridones, leading to ring contraction.
- Loss of HCN: The "fingerprint" of the pyridine ring collapse, typically seen at lower mass ranges (m/z < 100).

Visualization of Fragmentation Pathways

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The following diagram maps the logical flow of dissociation, highlighting the diagnostic ions.



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Figure 1: Mechanistic fragmentation map for **Methyl 5-chloro-3-hydroxypicolinate** in ESI(+) mode.

Experimental Protocols

LC-MS Method (High Sensitivity)

This protocol is optimized for trace analysis or impurity profiling in drug synthesis.

- Instrument: Q-TOF or Triple Quadrupole (QqQ).

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- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (Maintains pH < 3 for protonation).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
  - 0-1 min: 5% B (Isocratic hold to elute salts).
  - 1-6 min: 5% -> 95% B (Linear ramp).
  - 6-8 min: 95% B (Wash).
- Flow Rate: 0.4 mL/min.
- Detection: ESI Positive Mode.
  - Capillary Voltage: 3.5 kV.
  - Source Temp: 300°C.
  - MRM Transitions (for QqQ):
    - Quantifier: 188.0 -> 156.0 (Loss of MeOH).
    - Qualifier: 188.0 -> 128.0 (Loss of MeOH + CO).

GC-MS Method (Structural Confirmation)

- Inlet: Split/Splitless (250°C).
- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium @ 1.0 mL/min.
- Oven Program: 60°C (1 min) -> 20°C/min -> 280°C (3 min).
- Ion Source: EI (70 eV), 230°C.

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- Key Ions to Monitor: m/z 187 (M+), 155 ([M-MeOH]+), 127 (Pyridine ring fragment).

Impurity Profiling & Artifacts

When analyzing this compound, be vigilant for the following common artifacts and synthetic impurities:

- Free Acid (Hydrolysis Product):
  - Structure: 5-chloro-3-hydroxypicolinic acid.
  - MS Shift: [M+H]+ = 174.0 (Loss of 14 Da vs parent).
  - Cause: Moisture in sample or high pH mobile phase.
- Dimerization (Artifact):
  - At high concentrations in ESI, non-covalent dimers [2M+H]+ at m/z 375.0 may form. Dilute sample (100-fold) to verify.
- Regioisomer (6-Chloro):
  - Mass: Identical (Isobaric).
  - Differentiation: The 6-chloro isomer lacks the specific electronic induction of the 5-chloro position, often leading to slightly different retention times and altered fragmentation ratios (lower abundance of the m/z 156 ion due to steric differences).

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